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Tungsten(VI) chloride chemical properties

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An In-depth Technical Guide to the Chemical Properties of Tungsten(VI) Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tungsten(VI) chloride (WCl₆), also known as tungsten hexachloride, is an inorganic compound that serves as a critical precursor in the synthesis of a wide range of tungsten-based materials.[1][2] Its high reactivity and unique chemical characteristics make it a valuable reagent in various fields, including organic synthesis, catalysis, and materials science.[3][4] This technical guide provides a comprehensive overview of the chemical and physical properties of **Tungsten(VI) chloride**, detailed experimental protocols for its key reactions, and visual representations of reaction pathways and workflows.

Physical Properties

Tungsten(VI) chloride is a dark blue or violet-blue crystalline solid at room temperature.[5][6] At lower temperatures, it can appear wine-red.[5] It is a volatile compound that sublimes readily.[7] The physical properties of **Tungsten(VI) chloride** are summarized in the table below.



Property	Value	References
Molecular Formula	WCl6	[3][5]
Molecular Weight	396.56 g/mol	[5][8]
Appearance	Dark grey-violet or blue-black crystalline powder	[3][5]
Melting Point	275 °C (lit.)	[5][8]
Boiling Point	347 °C (lit.)	[5][8]
Density	3.52 g/mL at 25 °C (lit.)	[5][8]
Vapor Pressure	43 mm Hg at 215 °C	[5][9]
Crystal Structure	Octahedral	[1][5]

Chemical Properties and Reactivity

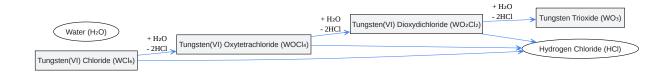
Tungsten(VI) chloride is a highly reactive compound, primarily due to the high oxidation state of the tungsten atom, making it a strong Lewis acid.[10] Its reactivity is most notably characterized by its extreme sensitivity to moisture.

Hydrolysis

Tungsten(VI) chloride reacts readily with water, including atmospheric moisture, in a vigorous and exothermic reaction. This hydrolysis proceeds in a stepwise manner, initially forming orange tungsten oxychlorides, WOCl₄ and WO₂Cl₂, and ultimately yielding tungsten trioxide (WO₃).[5][6][11] Due to this high reactivity with water, it is imperative to handle and store **Tungsten(VI) chloride** under anhydrous and inert conditions, such as in a glovebox or under a dry argon or nitrogen atmosphere.[3]

The hydrolysis reaction pathway can be visualized as follows:





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Figure 1: Hydrolysis pathway of Tungsten(VI) chloride.

Solubility

Tungsten(VI) chloride is soluble in a range of non-polar organic solvents. However, its solutions in some solvents may decompose over time.[5]

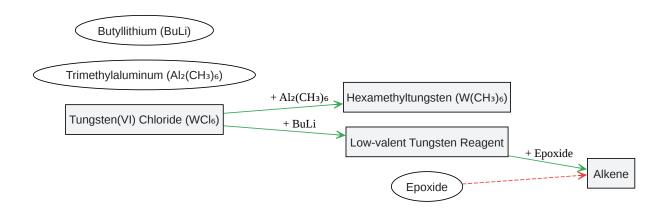
Solvent	Solubility	References
Carbon disulfide (CS ₂)	Soluble	[3][5]
Carbon tetrachloride (CCl ₄)	Soluble	[3][5]
Phosphorus oxychloride (POCl ₃)	Soluble	[3][5]
Benzene (C ₆ H ₆)	Soluble	[5]
Diethyl ether (Et ₂ O)	Very soluble	[12]
Ethanol	Soluble (reacts)	[5]
Water	Reacts	[3][12]

Reactions with Organometallic Reagents

Tungsten(VI) chloride is a key starting material for the synthesis of organotungsten compounds. It undergoes alkylation with various organometallic reagents.



- Methylation: Reaction with trimethylaluminum or methyllithium yields the highly volatile and air-sensitive hexamethyltungsten.[2][5][7]
- Reaction with Butyllithium: Treatment with butyllithium generates a low-valent tungsten species that is a useful reagent for the deoxygenation of epoxides.[2][5]



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Figure 2: Reactions of WCl₆ with organometallic reagents.

Catalytic Activity

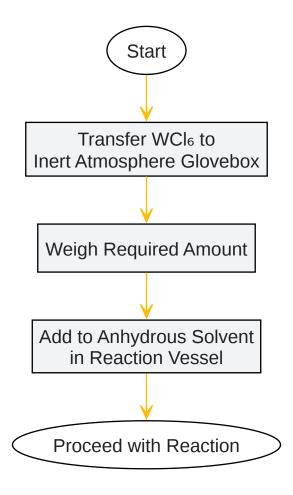
Tungsten(VI) chloride is a precursor for various catalytic systems, most notably in olefin metathesis.[3][4][13] In combination with a co-catalyst, it can initiate ring-opening metathesis polymerization (ROMP).[4][6] It is also used as a catalyst in other organic transformations, such as the deoxygenation of epoxides.[5]

Experimental ProtocolsHandling and Storage

Due to its sensitivity to air and moisture, **Tungsten(VI)** chloride requires careful handling in a controlled, inert atmosphere.



- General Handling: All manipulations should be performed under a dry, inert atmosphere
 (e.g., argon or nitrogen) in a glovebox or using Schlenk line techniques.[3][14]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[3][14] A NIOSH-approved respirator may be necessary if handling the powder outside of a contained system.[3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from
 moisture and incompatible materials.[1][3] The container should be stored under an inert
 gas.



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Figure 3: General workflow for handling Tungsten(VI) chloride.

Deoxygenation of Epoxides



This protocol describes the preparation of a low-valent tungsten reagent from **Tungsten(VI) chloride** and butyllithium, and its subsequent use in the deoxygenation of an epoxide.[5]

Materials:

- Tungsten(VI) chloride (WCl6)
- Butyllithium (BuLi) in hexane
- Anhydrous tetrahydrofuran (THF)
- Epoxide substrate
- Nitrogen or Argon gas supply
- Standard Schlenk line or glovebox equipment

Procedure:

- Set up a dry, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen/argon inlet.
- Charge the flask with **Tungsten(VI)** chloride under an inert atmosphere.
- Add anhydrous THF to the flask and cool the resulting suspension to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of butyllithium in hexane to the stirred suspension via the dropping funnel. The molar ratio of BuLi to WCl₆ should be approximately 2:1.[5]
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- Once the low-valent tungsten reagent has formed (indicated by a color change), add the epoxide substrate to the reaction mixture.
- Stir the reaction at room temperature for the appropriate time to ensure complete conversion.



- Quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., diethyl ether or hexanes), dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude alkene product.
- Purify the product by column chromatography or distillation as required.

Synthesis of Hexamethyltungsten

This procedure outlines the synthesis of hexamethyltungsten from **Tungsten(VI)** chloride and trimethylaluminum.[4]

Materials:

- Tungsten(VI) chloride (WCl₆)
- Trimethylaluminum (Al₂(CH₃)₆)
- · Triethylamine or another suitable amine
- Anhydrous hydrocarbon solvent (e.g., pentane or hexane)
- Nitrogen or Argon gas supply
- Standard Schlenk line or glovebox equipment

Procedure:

- In a dry, inert atmosphere, suspend Tungsten(VI) chloride in an anhydrous hydrocarbon solvent in a reaction flask.
- Cool the suspension to a low temperature (e.g., -78 °C).
- Slowly add a solution of trimethylaluminum in the same solvent to the stirred suspension.
- After the addition, allow the mixture to warm to room temperature and stir for several hours.



- To remove the aluminum byproducts, add an excess of a suitable amine (e.g., triethylamine) to precipitate the aluminum salts.
- Filter the reaction mixture under inert atmosphere to remove the precipitate.
- Carefully remove the solvent from the filtrate under reduced pressure at low temperature to isolate the crude hexamethyltungsten as a red, crystalline solid.
- The product is highly volatile and should be handled and stored at low temperatures.

Applications

Tungsten(VI) chloride is a versatile reagent with a growing number of applications in both academic research and industrial processes.

- Catalysis: It is a key precursor for olefin metathesis catalysts, particularly for ring-opening metathesis polymerization (ROMP).[4][6]
- Organic Synthesis: It is used in the deoxygenation of epoxides and other reductive coupling reactions.[2][5]
- Materials Science: It serves as a precursor for the synthesis of various tungsten-containing materials, including tungsten nanoparticles, tungsten disulfide (WS₂) nanosheets, and tungsten oxide thin films.[8][15]
- Chemical Vapor Deposition (CVD): Its volatility allows for its use in CVD processes to deposit thin films of tungsten or tungsten-containing materials.[7]

Safety Information

Tungsten(VI) chloride is a hazardous substance and must be handled with appropriate safety precautions.

- Corrosive: It is corrosive to the skin, eyes, and respiratory tract.[3][16]
- Toxicity: Contact with water liberates toxic and corrosive hydrogen chloride gas.[3][16]



• First Aid: In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.[3] If inhaled, move to fresh air and seek medical attention.

[3]

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling **Tungsten(VI)** chloride.[1][14]

This technical guide provides a foundational understanding of the chemical properties and handling of **Tungsten(VI)** chloride. For specific applications and advanced synthetic procedures, consulting the primary literature is highly recommended.

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